

Technical Guide: Physicochemical Properties of 1-Boc-3-aminopyrrolidine

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Compound of Interest

Compound Name: 1-Boc-3-aminopyrrolidine

Cat. No.: B065108

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the core physicochemical properties of **1-Boc-3-aminopyrrolidine**, a key building block in synthetic and medicinal chemistry. The data presented is intended to support researchers in its application for the development of novel chemical entities.

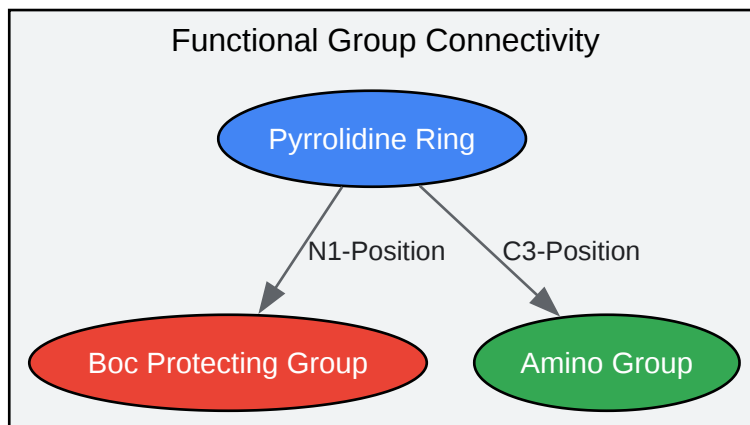
Physicochemical Data Summary

The fundamental molecular attributes of **1-Boc-3-aminopyrrolidine** are summarized in the table below for quick reference.

Property	Value	Source
Molecular Formula	C ₉ H ₁₈ N ₂ O ₂	[1] [2] [3] [4] [5]
Molecular Weight	186.25 g/mol	[1] [2] [3] [4] [5]
IUPAC Name	tert-butyl 3-aminopyrrolidine-1-carboxylate	[1]
CAS Number	186550-13-0	[1]

Chemical Structure Representation

The following diagram illustrates the logical connectivity of the primary functional groups within the **1-Boc-3-aminopyrrolidine** molecule.



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Functional group connectivity in **1-Boc-3-aminopyrrolidine**.

Note: This document serves as a technical reference for the specified compound. For experimental applications, it is recommended to consult detailed safety data sheets and established laboratory protocols.

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References

- 1. 1-Boc-3-aminopyrrolidine | C₉H₁₈N₂O₂ | CID 2756370 - PubChem [pubchem.ncbi.nlm.nih.gov]
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